

# Technical Support Center: Decontamination of Potent Opioid Spills

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## Compound of Interest

Compound Name: Ortho-fluoro 4-ANBP

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the proper procedures for decontaminating spills involving potent opioids, such as fentanyl and its analogues.

## Frequently Asked Questions (FAQs)

Q1: What are the immediate steps to take after a potent opioid spill?

A1: In the event of a spill, prioritize the safety of all personnel.

- **Evacuate and Secure the Area:** Immediately alert others in the vicinity and evacuate the contaminated area. Restrict access to the spill zone to prevent further spread of contamination.
- **Assess the Spill:** From a safe distance, try to determine the nature and quantity of the spilled substance. This will inform the appropriate personal protective equipment (PPE) and decontamination procedure.
- **Don Appropriate PPE:** Before entering the spill area, all personnel must don the appropriate PPE.<sup>[1][2]</sup> The minimum recommended PPE includes:
  - Two pairs of powder-free nitrile gloves.<sup>[3]</sup>
  - A disposable, fluid-resistant gown or coveralls.<sup>[1][2]</sup>

- A NIOSH-approved N100, P100, or R100 filtering facepiece respirator.[4] For larger spills or in areas with poor ventilation, a powered air-purifying respirator (PAPR) may be necessary.[4]
- Eye protection, such as safety goggles or a face shield.[1][4]
- Contain the Spill: Use absorbent materials, such as absorbent pads or kitty litter, to contain the spill and prevent it from spreading further. Do not use compressed air or dry sweeping to clean up spills, as this can aerosolize the opioid particles.[5]

Q2: What are the recommended solutions for decontaminating surfaces contaminated with potent opioids?

A2: Several solutions have been shown to be effective in decontaminating surfaces contaminated with fentanyl and its analogues. The choice of decontaminant may depend on the surface material and the specific opioid.

Recent research indicates that solutions containing peracetic acid, hydrogen peroxide, and pH-adjusted hypochlorite are effective for decontaminating various surfaces.[6][7] For personal protective equipment, solutions with peracetic acid have demonstrated high efficacy in short contact times.[6] Water with or without detergent can physically remove a significant portion of fentanyl, but the opioid will be present in the runoff.[7][8]

Q3: How should I dispose of contaminated materials after a spill cleanup?

A3: All materials used for spill cleanup, including absorbent materials, wipes, and disposable PPE, are considered hazardous waste.

- Place all contaminated materials in a labeled, durable 6 mil polyethylene bag.[9]
- Consult your institution's environmental health and safety (EHS) office for specific procedures on the disposal of opioid-contaminated waste.
- For unused or expired opioids, the FDA recommends using a drug take-back program if available.[10] If a take-back program is not accessible, some opioids are on the FDA's "flush list" and can be disposed of by flushing down the toilet to prevent accidental exposure.[10]

[11] For other opioids not on the flush list, they can be mixed with an unpalatable substance like coffee grounds or cat litter in a sealed bag before being thrown in the trash.[10][12]

## Troubleshooting Guides

Problem: Visible powder remains after decontamination.

- Possible Cause: The decontamination solution may not have had sufficient contact time, or the surface may be porous, trapping the opioid particles.
- Solution: Reapply the decontamination solution and ensure it remains on the surface for the recommended contact time (e.g., one hour for surfaces, 1-5 minutes for PPE).[6] For porous surfaces, physical removal of the contaminated material may be necessary.[7] Consider consulting your EHS office for guidance on handling porous materials.

Problem: A team member experiences symptoms of opioid exposure (e.g., respiratory depression) during cleanup.

- Immediate Action:
  - Remove the affected individual from the contaminated area immediately.
  - If breathing has stopped or is shallow, administer naloxone if you are trained to do so and call for emergency medical services.[1][13]
  - Remove any contaminated clothing and wash the affected skin with soap and water.[9][14] Do not use alcohol-based hand sanitizers, as they may increase absorption.[4]

## Data Presentation

Table 1: Efficacy of Decontamination Solutions for Fentanyl on Non-Porous Surfaces

Decontamination Solution	Contact Time	Efficacy (% Fentanyl Reduction)	Reference
Peracetic Acid	1 hour	>95%	<a href="#">[7]</a>
Acetified Bleach (pH-adjusted hypochlorite)	1 hour	>95%	<a href="#">[7]</a> <a href="#">[8]</a>
Hydrogen Peroxide	1 hour	Effective	<a href="#">[6]</a>
Water with/without Detergent	N/A	70-90% (Physical Removal)	<a href="#">[7]</a> <a href="#">[8]</a>
pH Neutral Bleach	1 hour	Less Effective	<a href="#">[7]</a>
OxiClean™	1 hour	Less Effective	<a href="#">[7]</a>

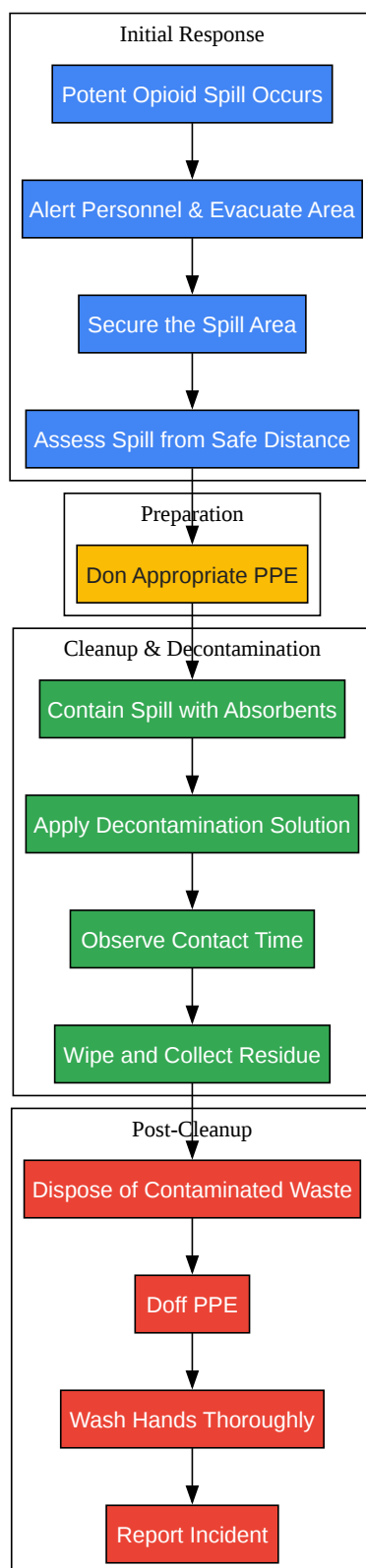
## Experimental Protocols

Protocol: Evaluating the Efficacy of a Decontamination Solution on a Non-Porous Surface

- Materials:
  - Potent opioid standard (e.g., fentanyl HCl)
  - Non-porous surface coupons (e.g., stainless steel, glass)
  - Decontamination solution to be tested
  - Control solution (e.g., water)
  - Application materials (e.g., sprayer, wipes)
  - Extraction solvent (e.g., methanol)
  - Analytical instrumentation (e.g., LC-MS/MS)
  - Appropriate PPE

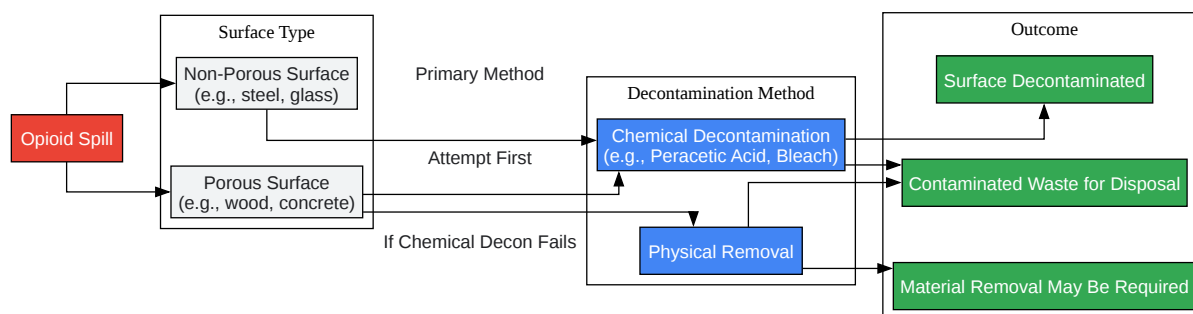
- Procedure:
  1. Prepare a stock solution of the potent opioid in a suitable solvent.
  2. Spike a known amount of the opioid solution onto the surface of the non-porous coupons and allow the solvent to evaporate.
  3. Apply the decontamination solution to the contaminated coupons. For a control, apply the control solution to a separate set of contaminated coupons.
  4. Allow the solution to remain on the coupons for the desired contact time.
  5. After the contact time, collect any remaining liquid and rinse the coupon with a known volume of extraction solvent.
  6. Analyze the collected liquid and the extraction solvent using a validated analytical method (e.g., LC-MS/MS) to quantify the amount of remaining opioid.
  7. Calculate the decontamination efficacy as the percentage reduction of the opioid compared to the control coupons.

## Mandatory Visualizations



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Caption: Workflow for responding to a potent opioid spill.



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